

large-scale synthesis using (+)-cis-2-Benzylaminocyclohexanemethanol

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Compound of Interest

Compound Name: (+)-cis-2-Benzylaminocyclohexanemethanol
CAS No.: 71581-92-5
Cat. No.: B1270551

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An Application Guide for the Large-Scale Synthesis and Use of **(+)-cis-2-Benzylaminocyclohexanemethanol** in Asymmetric Synthesis

Introduction: The Strategic Value of Chiral 1,2-Amino Alcohols

In the landscape of modern synthetic chemistry, particularly within pharmaceutical and materials science, the control of stereochemistry is paramount. The biological activity of a molecule is often intrinsically linked to its three-dimensional structure, making the synthesis of single-enantiomer compounds a critical objective.^{[1][2]} Chiral 1,2-amino alcohols are a cornerstone class of compounds that serve as powerful tools for achieving this stereocontrol.^{[3][4][5]} Their utility stems from their ability to function as both recoverable chiral auxiliaries and as highly effective ligands for metal-catalyzed asymmetric transformations.^{[3][4][6][7]}

(+)-cis-2-Benzylaminocyclohexanemethanol is a prominent member of this family. Its rigid cis-cyclohexane backbone, combined with the chelating amino alcohol functionality and the sterically demanding benzyl group, creates a well-defined chiral environment. This guide,

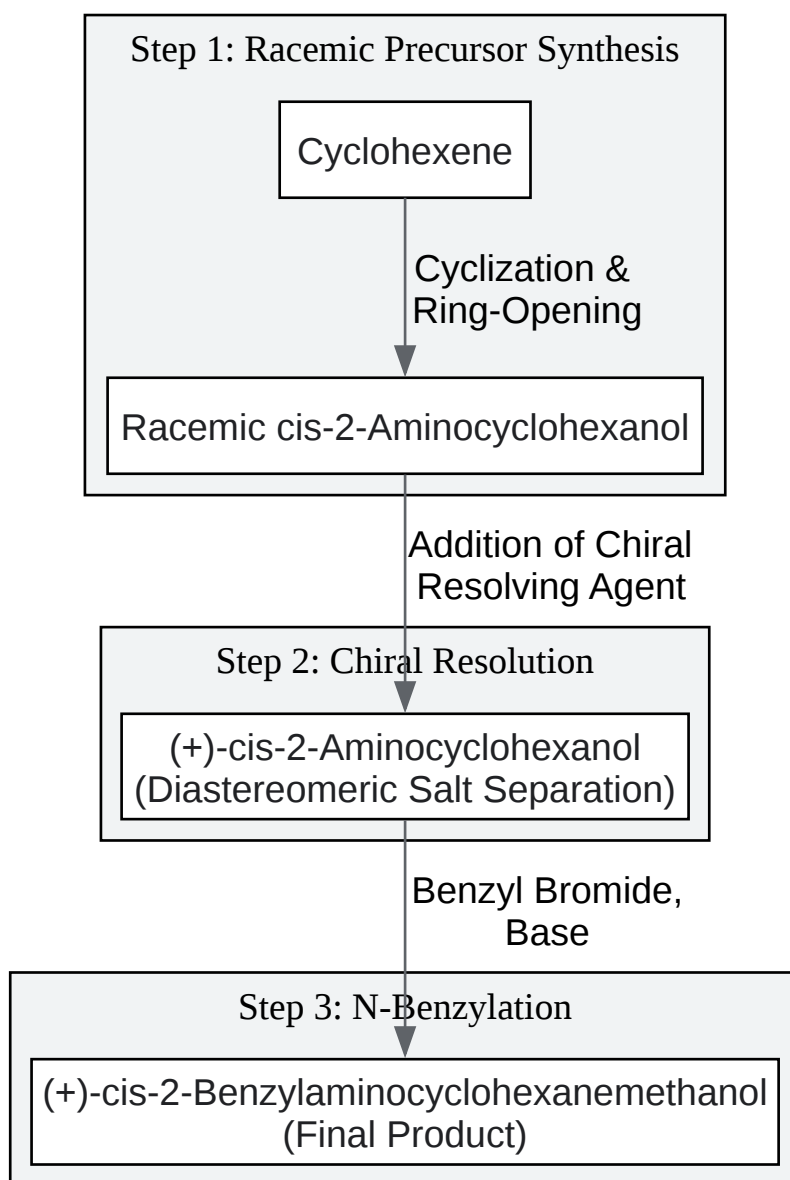
intended for researchers, scientists, and drug development professionals, provides a detailed framework for the large-scale synthesis of this valuable chiral ligand and demonstrates its application in a representative asymmetric reaction, underscoring the causality behind the chosen methodologies.

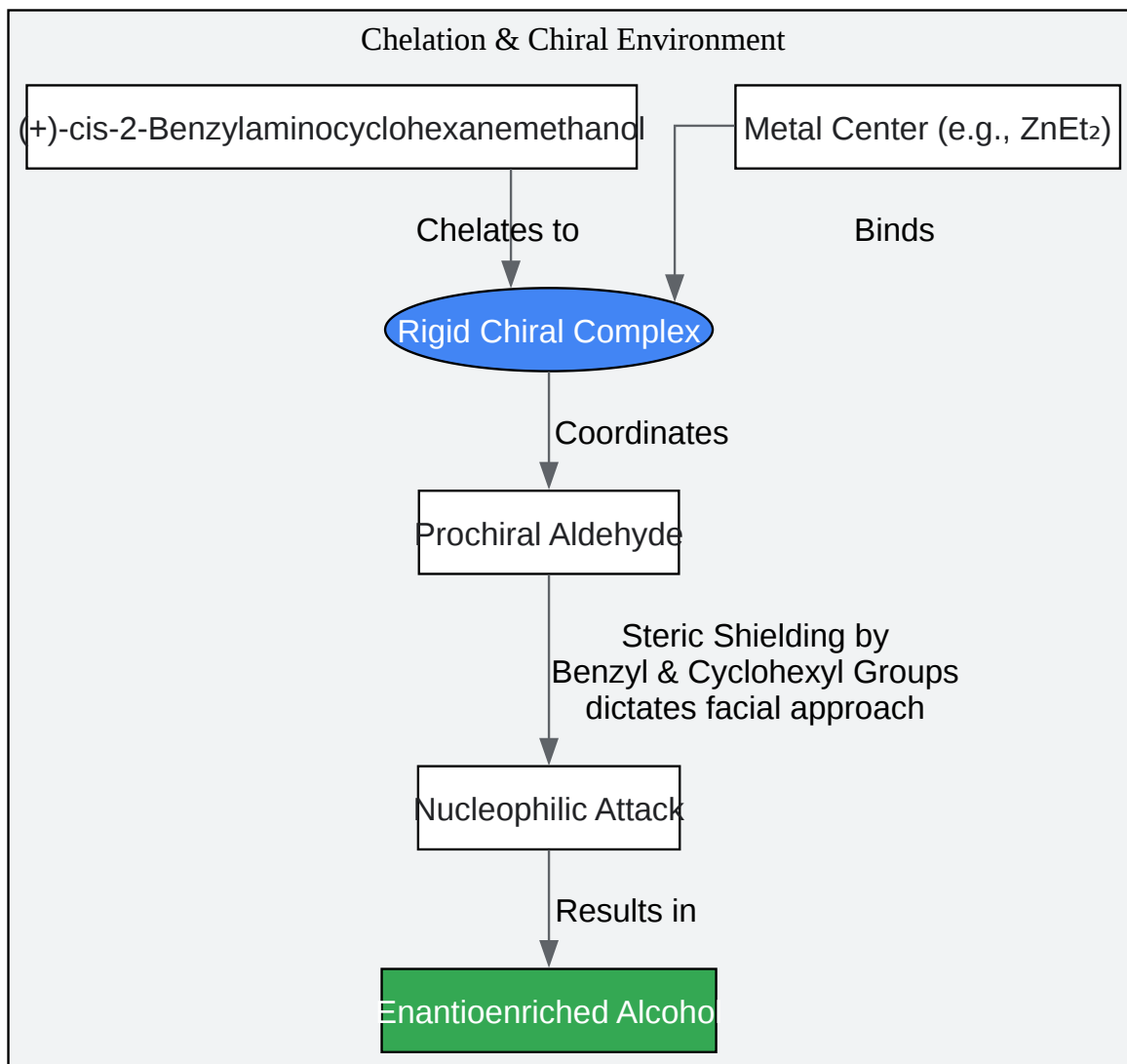
Part 1: Large-Scale Synthesis of (+)-cis-2-Benzylaminocyclohexanemethanol

The synthesis of the target molecule is a multi-step process that requires careful control of stereochemistry. The overall strategy involves the synthesis of the racemic precursor, cis-2-aminocyclohexanol, followed by a classical resolution to isolate the desired enantiomer, and finally, N-alkylation to install the benzyl group.

Overall Synthetic Workflow

The pathway from a simple starting material like cyclohexene to the final enantiopure product involves three key transformations: synthesis of the racemic amino alcohol, chiral resolution, and functionalization.





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